

Bornyl Isovalerate: Laboratory Disposal & Safety Guide^{[1][2]}

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Compound of Interest

Compound Name: *Bornyl isovalerate*

CAS No.: 76-50-6

Cat. No.: B1211727

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Executive Summary & Operational Context^{[1][2][3]}

Bornyl isovalerate (CAS: 76-50-6) is a bicyclic monoterpenoid ester commonly used in fragrance formulation and pharmacological research.^{[1][2]} While it exhibits lower acute toxicity compared to volatile organic solvents, its disposal requires strict adherence to environmental protocols due to its chronic aquatic toxicity and combustibility.^{[1][2]}

Critical Operational Insight: Unlike low-molecular-weight esters (e.g., ethyl acetate), **bornyl isovalerate** has a high flash point (>100°C).^{[1][2]} Consequently, it does not classify as a D001 Ignitable Hazardous Waste under US RCRA standards (40 CFR § 261.21).^{[1][2]} However, "Best Management Practice" (BMP) in pharmaceutical and research settings dictates it be managed as Non-Halogenated Organic Waste to ensure complete thermal destruction and prevent environmental release.^{[1][2]}

Chemical Profile & Waste Characterization^{[1][2]}

Effective disposal begins with understanding the physicochemical properties that dictate the waste stream.^{[1][2]}

Parameter	Value	Operational Implication
CAS Number	76-50-6	Unique identifier for waste labeling. [1] [2]
Flash Point	~110°C - 117°C (230°F - 243°F)	Combustible (Class IIIB). Not a D001 Flammable waste, but compatible with fuel blending. [1] [2]
Water Solubility	Insoluble (< 1 mg/L)	Do NOT dispose via sink. Will form biphasic layers in aqueous streams, damaging oil/water separators. [1] [2]
Specific Gravity	0.944 – 0.947	Floats on water. [1] [2] [3] [4] Difficult to capture if released into waterways. [1] [2]
GHS Hazards	Aquatic Chronic 2; Skin Irrit. 2	Requires "Environmentally Hazardous" labeling. [1] [2]

Regulatory Classification Logic (The "Why")

To ensure compliance and safety, you must classify the waste correctly before selecting a container.[\[1\]](#)[\[2\]](#)

RCRA Status (USA)[\[1\]](#)[\[2\]](#)

- Listed Waste: **Bornyl isovalerate** is not P-listed (acutely hazardous) or U-listed (toxic commercial chemical).[\[1\]](#)[\[2\]](#)
- Characteristic Waste:
 - Ignitability (D001):Negative. Flash point is >60°C.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Corrosivity (D002):Negative. pH is neutral.[\[1\]](#)[\[2\]](#)
 - Reactivity (D003):Negative. Stable under normal conditions.[\[1\]](#)[\[2\]](#)

Strategic Disposal Decision

Although it may technically qualify as "Non-Regulated Chemical Waste" in some jurisdictions, you must treat it as Regulated Chemical Waste for the following reasons:

- **Ecological Impact:** It is toxic to aquatic life with long-lasting effects.^{[1][2][6]} Municipal wastewater treatment plants cannot effectively biodegrade complex terpenes, leading to discharge violations.^{[1][2]}
- **Fuel Blending Efficiency:** Its high calorific value makes it an excellent candidate for fuel blending (incineration with energy recovery), which is the preferred disposal method for organic labs.^{[1][2]}

Step-by-Step Disposal Protocol

Phase 1: Segregation

Goal: Prevent cross-contamination that could elevate disposal costs or create safety hazards.^{[1][2]}

- **Select the Stream:** Segregate into the Non-Halogenated Organic Solvent stream.
 - **Permitted Mixtures:** Alcohols (Ethanol, Methanol), Acetone, Hexane, Toluene.^{[1][2]}
 - **Prohibited Mixtures:** Halogenated solvents (DCM, Chloroform), Strong Oxidizers (Nitric Acid, Peroxides), Aqueous waste.^{[1][2]}
- **Verify pH:** Ensure the waste stream remains between pH 5–9.^{[1][2]} Esters can hydrolyze in highly acidic or basic conditions, potentially altering the waste profile.^{[1][2]}

Phase 2: Container Selection & Packaging

Goal: Containment integrity.

- **Material:** Use HDPE (High-Density Polyethylene) or Glass (Amber preferred to prevent UV degradation).^{[1][2]}
 - **Avoid:** LDPE or non-fluorinated plastics for long-term storage of concentrated terpenes, as softening may occur.^{[1][2]}

- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.
[\[1\]](#)[\[2\]](#)

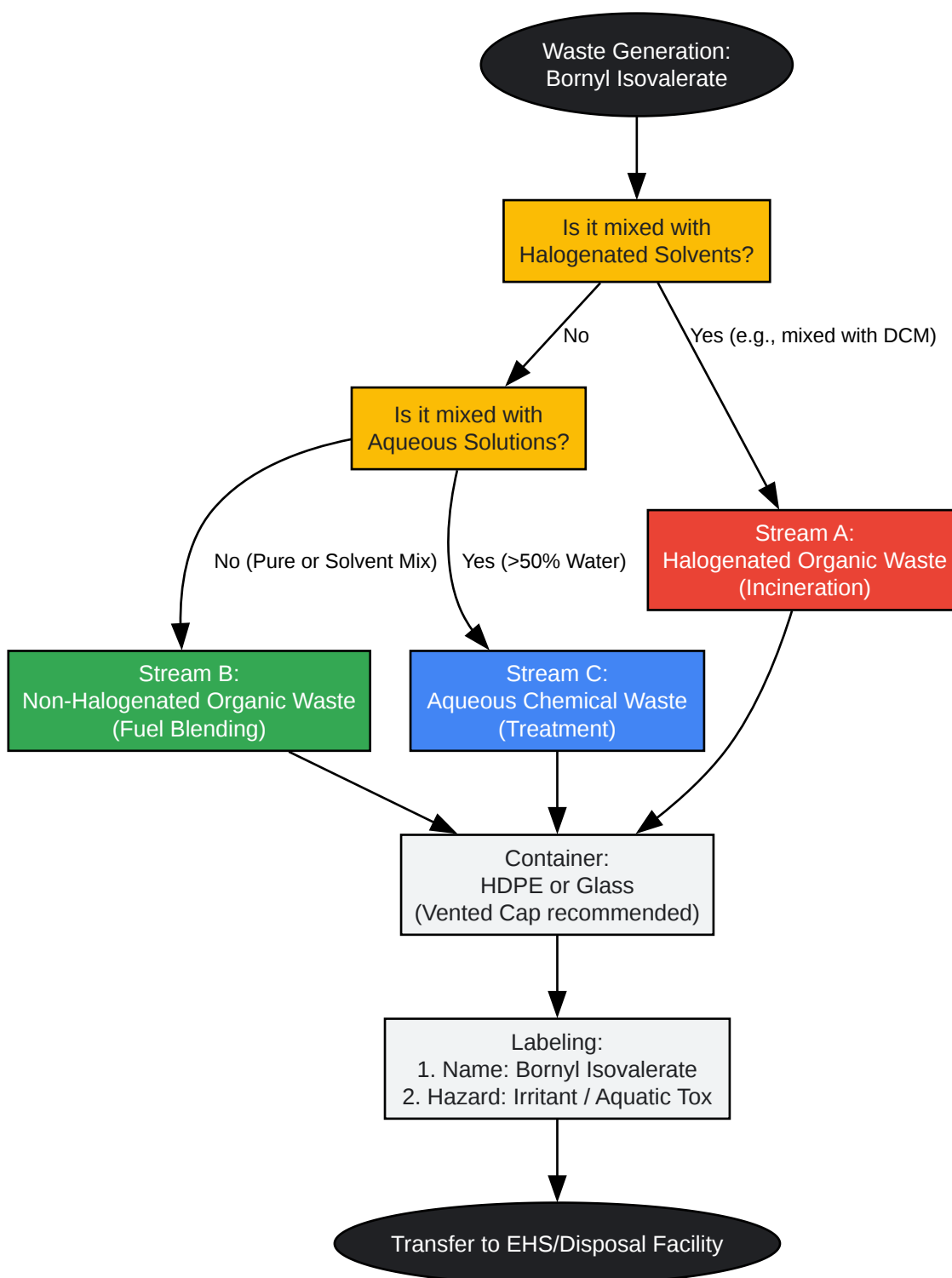
Phase 3: Labeling

Goal: Clear hazard communication for downstream handlers.

- Primary Label: "Hazardous Waste" or "Chemical Waste" (depending on local policy).[\[1\]](#)[\[2\]](#)
- Constituents: Explicitly list "**Bornyl Isovalerate**" and estimated percentage (e.g., "**Bornyl Isovalerate** 5% in Ethanol").
- Hazard Checkbox: Mark "Toxic" (due to aquatic toxicity) and "Irritant."[\[1\]](#)[\[2\]](#)

Decision Logic Workflow

The following diagram illustrates the decision-making process for disposing of **Bornyl isovalerate**, ensuring no steps are missed.



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Figure 1: Decision logic for assigning **Bornyl isovalerate** to the correct waste stream based on mixture composition.

Spill Management Contingency

In the event of a spill, immediate containment is necessary to prevent the substance from reaching drains.[1][2]

- Isolate: Evacuate the immediate area if the spill is large (>1 Liter).[1][2] Ensure adequate ventilation.[1][2][5][7]
- PPE: Wear Nitrile gloves (splash protection) and safety goggles.[1][2]
- Contain:
 - Do NOT use water. Water will spread the hydrophobic ester.[1][2]
 - Use Inert Absorbents: Apply vermiculite, dry sand, or clay-based absorbent pads.[1][2]
- Clean Up: Scoop absorbed material into a wide-mouth jar or heavy-duty polyethylene bag.[1][2]
- Disposal: Label the debris as "Debris contaminated with **Bornyl Isovalerate**" and process as solid chemical waste.

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